

# Technical Guide: Physicochemical Properties of 1-Bromo-3-methoxypropane

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## Compound of Interest

Compound Name: 1-Bromo-3-methoxypropanol

Cat. No.: B15342849

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling point and density of 1-Bromo-3-methoxypropane (CAS No. 36865-41-5). The information contained herein is intended for use by professionals in the fields of chemical research, materials science, and drug development. This document summarizes key physical constants and outlines detailed experimental protocols for their determination.

## Physicochemical Data Summary

The boiling point and density of 1-Bromo-3-methoxypropane are critical parameters for its application in synthesis, formulation, and quality control. A summary of these properties is presented in the table below.

Property	Value	Conditions
Boiling Point	121 °C	at 1013 hPa[1][2]
132 °C	Not specified	
Density	1.36 g/cm <sup>3</sup>	Not specified[1][3][4][5]
Specific Gravity	1.37	at 20/20 °C[6]

## Experimental Protocols

Accurate determination of boiling point and density is essential for verifying substance purity and for process optimization. The following sections detail standard laboratory methodologies for measuring these properties.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For pure compounds, the boiling point is a sharp, characteristic value.

### Method 1: Distillation Method (ASTM D1078)

This method is suitable for determining the distillation range of volatile organic liquids and can be adapted for a precise boiling point measurement of a pure substance.<sup>[1][4][6][7][8]</sup>

#### Apparatus:

- Distillation flask
- Condenser
- Receiving cylinder
- Thermometer calibrated for total immersion
- Heating mantle or oil bath

#### Procedure:

- Place a measured volume of 1-Bromo-3-methoxypropane into the distillation flask, along with a few boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned correctly: the top of the bulb should be level with the bottom of the side arm of the flask.
- Begin heating the flask gently.
- Record the temperature when the first drop of distillate falls from the condenser into the receiving cylinder. This is the initial boiling point.

- Continue to record the temperature at regular intervals as the distillation proceeds. For a pure compound, the temperature should remain constant.
- The constant temperature observed during the distillation of the bulk of the liquid is recorded as the boiling point.

#### Method 2: Micro Boiling Point Determination (Capillary Method)

This method is ideal when only a small sample of the liquid is available.[\[9\]](#)[\[10\]](#)

#### Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., paraffin oil)
- Rubber band or wire to attach the test tube to the thermometer

#### Procedure:

- Seal one end of a capillary tube using a flame.
- Place a few drops of 1-Bromo-3-methoxypropane into the small test tube.
- Place the sealed capillary tube, open end down, into the test tube containing the liquid.
- Attach the test tube to the thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly in a heating bath.
- Heat the bath slowly and observe the capillary tube. A stream of bubbles will emerge from the open end of the capillary as the air inside expands and is replaced by the vapor of the liquid.

- Continue heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the bath to cool slowly.
- The temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube is the boiling point.

## Determination of Density

Density is the mass of a substance per unit volume. It is an important physical property that can indicate the purity of a compound.

### Method 1: Direct Mass and Volume Measurement

This is a straightforward method for determining the density of a liquid.[\[3\]](#)[\[11\]](#)[\[12\]](#)

Apparatus:

- Volumetric flask or pycnometer of a known volume
- Analytical balance

Procedure:

- Carefully weigh a clean, dry volumetric flask or pycnometer on an analytical balance and record the mass ( $m_1$ ).
- Fill the flask to the calibration mark with 1-Bromo-3-methoxypropane. Ensure the liquid is at a known, constant temperature, as density is temperature-dependent.
- Weigh the filled flask and record the new mass ( $m_2$ ).
- The mass of the liquid is the difference between the two weighings ( $m = m_2 - m_1$ ).
- The density is calculated by dividing the mass of the liquid by the known volume ( $V$ ) of the flask:  $\rho = m/V$ .

### Method 2: Pycnometer Method (ASTM D854 - adapted for liquids)

While the ASTM D854 standard is for soil solids, the principle of using a pycnometer is a highly accurate method for determining the density of liquids.<sup>[2][5][13][14][15]</sup>

Apparatus:

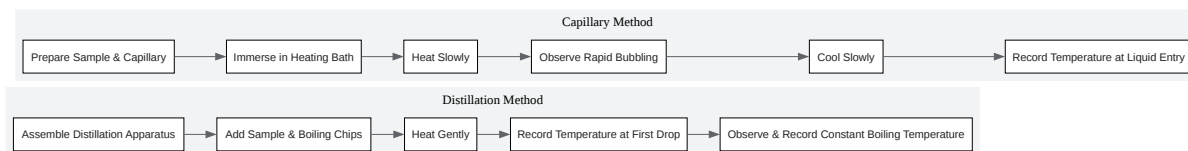
- Pycnometer (a small glass flask with a ground-glass stopper containing a capillary tube)
- Analytical balance
- Water bath for temperature control

Procedure:

- Clean and dry the pycnometer and weigh it accurately ( $m_{\text{pyc}}$ ).
- Fill the pycnometer with distilled water of a known temperature and density ( $\rho_{\text{water}}$ ) and weigh it ( $m_{\text{pyc}+\text{water}}$ ).
- Empty and dry the pycnometer, then fill it with 1-Bromo-3-methoxypropane at the same temperature and weigh it ( $m_{\text{pyc}+\text{liquid}}$ ).
- Calculate the mass of the water:  $m_{\text{water}} = m_{\text{pyc}+\text{water}} - m_{\text{pyc}}$ .
- Calculate the volume of the pycnometer:  $V_{\text{pyc}} = m_{\text{water}} / \rho_{\text{water}}$ .
- Calculate the mass of the liquid:  $m_{\text{liquid}} = m_{\text{pyc}+\text{liquid}} - m_{\text{pyc}}$ .
- Calculate the density of the liquid:  $\rho_{\text{liquid}} = m_{\text{liquid}} / V_{\text{pyc}}$ .

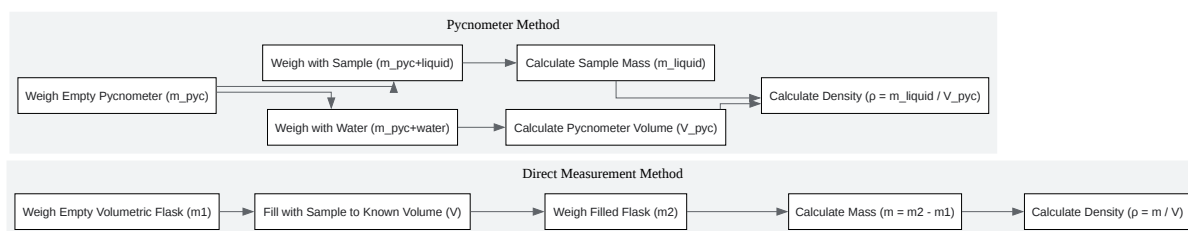
## Visualized Workflows

The following diagrams illustrate the logical flow of the experimental procedures described above.



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Caption: Experimental Workflows for Boiling Point Determination.



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Caption: Experimental Workflows for Density Determination.

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